

# Ethyl 5-bromo-2-fluorobenzoate material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: *Ethyl 5-bromo-2-fluorobenzoate*

Cat. No.: *B1288596*

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## An In-Depth Technical Guide to Ethyl 5-bromo-2-fluorobenzoate

Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and technical information for **Ethyl 5-bromo-2-fluorobenzoate**, a key reagent in various synthetic applications within the pharmaceutical and chemical research sectors. The following sections detail its chemical and physical properties, hazard identification, safety protocols, and relevant experimental methodologies.

## Chemical Identification and Properties

**Ethyl 5-bromo-2-fluorobenzoate** is a halogenated aromatic ester. Its physical and chemical characteristics are summarized below, providing essential data for its use in experimental settings.

| Property          | Value                          | Source              |
|-------------------|--------------------------------|---------------------|
| CAS Number        | 612835-53-7                    | <a href="#">[1]</a> |
| Molecular Formula | C9H8BrFO2                      | <a href="#">[1]</a> |
| Molecular Weight  | 247.06 g/mol                   | <a href="#">[1]</a> |
| Physical Form     | Liquid                         |                     |
| Purity            | ≥97%                           |                     |
| IUPAC Name        | ethyl 5-bromo-2-fluorobenzoate |                     |
| InChI Key         | WYTDYNDPAJSCTK-UHFFFAOYSA-N    |                     |

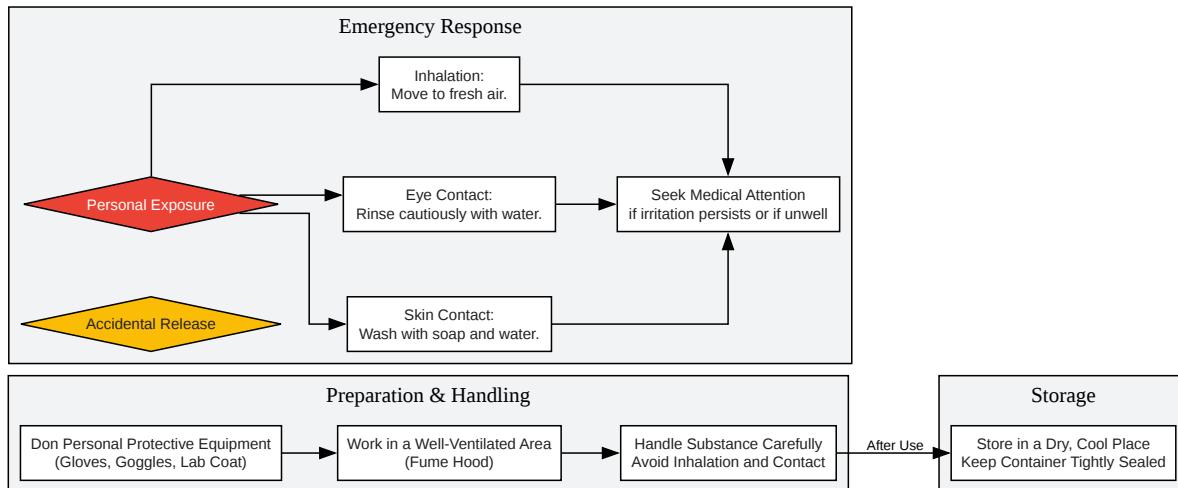
## Hazard Identification and Safety

Understanding the hazards associated with **Ethyl 5-bromo-2-fluorobenzoate** is critical for safe handling. This compound is classified as hazardous, and appropriate precautions must be taken.

| Hazard Information       | Details  | Source              |
|--------------------------|--|---------------------|
| GHS Pictogram            | GHS07 (Exclamation mark)   |                     |
| Signal Word              | Warning  | <a href="#">[1]</a> |
| Hazard Statements        | H315: Causes skin irritation.<br>H319: Causes serious eye irritation.<br>H335: May cause respiratory irritation.   | <a href="#">[1]</a> |
| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray.<br>P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.<br>Remove contact lenses, if present and easy to do.<br>Continue rinsing. | <a href="#">[1]</a> |

## Safe Handling and Storage Workflow

The following diagram outlines the standard workflow for handling, storage, and emergency response for **Ethyl 5-bromo-2-fluorobenzoate** to minimize exposure and ensure laboratory safety.



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Caption: Workflow for safe handling, storage, and emergency procedures.

## First-Aid Measures

In case of exposure, immediate and appropriate first-aid is essential. The following table provides guidelines based on the known hazards of this and chemically related substances.

| Exposure Route | First-Aid Protocol   | Source |
|----------------|--|--------|
| Inhalation     | Remove victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.                                       | [2]    |
| Skin Contact   | Wash with plenty of soap and water. If skin irritation occurs, seek medical advice/attention. Take off contaminated clothing and wash before reuse.                            | [2]    |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. | [2]    |
| Ingestion      | Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.  | [3]    |

## Experimental Protocols

While specific experimental data for this compound is not publicly detailed, the following are standard methodologies for determining key physical properties of a liquid chemical like **Ethyl 5-bromo-2-fluorobenzoate**.

### A. Determination of Boiling Point

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology:

- **Apparatus Setup:** A small quantity of the liquid is placed in a distillation flask. A thermometer is positioned so that the bulb is just below the level of the side arm of the flask. The flask is connected to a condenser.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser.
- **Data Collection:** The temperature is recorded when it becomes constant. This stable temperature is the boiling point. The atmospheric pressure should also be recorded, as boiling point varies with pressure. For high-purity substances, this is expected to occur over a narrow range.

## B. Purity Assessment by Gas Chromatography (GC)

Objective: To determine the purity of the substance by separating it from any volatile impurities.

Methodology:

- **Sample Preparation:** A dilute solution of **Ethyl 5-bromo-2-fluorobenzoate** is prepared in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- **Instrument Setup:** A gas chromatograph equipped with a suitable column (e.g., a non-polar or medium-polarity capillary column) and a Flame Ionization Detector (FID) is used. The oven temperature is programmed to ramp up to ensure separation of components with different boiling points.
- **Injection and Analysis:** A small volume (typically 1  $\mu$ L) of the prepared sample is injected into the GC. The components are separated based on their volatility and interaction with the column's stationary phase.
- **Data Interpretation:** The resulting chromatogram shows peaks corresponding to different components. The area of the peak for **Ethyl 5-bromo-2-fluorobenzoate** is compared to the total area of all peaks to calculate the purity percentage.

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## References

- 1. 612835-53-7|Ethyl 5-bromo-2-fluorobenzoate|BLD Pharm [bldpharm.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
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